

# Health and safety information for 5-(Trifluoromethyl)furan-2-carbaldehyde

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## Compound of Interest

Compound Name: 5-(Trifluoromethyl)furan-2-carbaldehyde

Cat. No.: B093435

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## Health and Safety Profile: 5-(Trifluoromethyl)furan-2-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety information currently available for **5-(Trifluoromethyl)furan-2-carbaldehyde** (CAS No. 17515-80-9). The information herein is compiled from safety data sheets and chemical supplier information. It is imperative to note that toxicological data for this specific compound is limited, and therefore, handling procedures should be based on a cautious approach, considering the potential hazards of structurally related aldehydes and fluorinated compounds.

## Chemical and Physical Properties

Property	Value	Reference
CAS Number	17515-80-9	[1][2]
Molecular Formula	C6H3F3O2	[1][2]
Molecular Weight	164.08 g/mol	[1][2]
Appearance	No data available	[3]
Odor	No data available	
Flash Point	No information available	
Autoignition Temperature	No information available	

## Hazard Identification and Classification

This compound is classified as hazardous. The following table summarizes the GHS hazard classifications and corresponding statements.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	No data available	May cause skin irritation.
Acute Toxicity, Dermal	No data available	
Acute Toxicity, Inhalation	No data available	
Skin Corrosion/Irritation	No data available	
Serious Eye Damage/Eye Irritation	No data available	May cause serious eye irritation.
Specific Target Organ Toxicity - Single Exposure	No data available	May cause respiratory irritation.[4]

### Precautionary Statements:

- Prevention: Wash face, hands, and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product. Wear protective gloves/protective clothing/eye

protection/face protection. Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area.[3][5]

- Response: Specific treatment (see supplemental first aid instructions on this label). If skin irritation occurs: Get medical advice/attention. If eye irritation persists: Get medical advice/attention.[6]
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.[3]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[3]

## Exposure Controls and Personal Protection

Given the limited toxicological data, stringent adherence to personal protective equipment (PPE) guidelines is essential to minimize exposure.

Control Parameter	Recommended Equipment	Justification & References
Engineering Controls	Use only in a well-ventilated area, preferably in a chemical fume hood.	To minimize inhalation of vapors.[3]
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield (EN 166).	To protect against splashes and airborne particles.[7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), and a lab coat or coveralls.	To prevent skin contact. Solvents can defat the skin, increasing susceptibility to irritation and absorption of chemicals.[7][8]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.	To prevent respiratory tract irritation.[7]

## Handling and Storage

#### Safe Handling:

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Avoid ingestion and inhalation.[\[3\]](#)
- Avoid formation of dust and aerosols.[\[4\]](#)
- Handle in accordance with good industrial hygiene and safety practices.[\[4\]](#)
- Wash hands before breaks and at the end of the workday.[\[4\]](#)

#### Storage Conditions:

- Keep container tightly closed in a dry and well-ventilated place.[\[3\]](#)
- Store in a cool place.[\[4\]](#) Recommended storage temperature is 2-8°C.[\[1\]](#)
- Keep away from strong oxidizing agents, strong bases, and strong acids.[\[3\]](#)[\[9\]](#)

## First Aid Measures

In the event of exposure, immediate action is crucial. The following table outlines the recommended first aid procedures.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[3]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician. Take off contaminated clothing and wash before reuse.[3]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[3]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Call a physician or poison control center immediately.[3][6]

## Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10]
- Specific Hazards Arising from the Chemical: Hazardous combustion products may include carbon monoxide, carbon dioxide, and hydrogen fluoride.[3]
- Protective Equipment for Firefighters: As in any fire, wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode, and full protective gear.[3][11]

## Toxicological Information

Detailed toxicological studies for **5-(Trifluoromethyl)furan-2-carbaldehyde** are not readily available in the public domain. The following table summarizes the current state of knowledge.

Toxicological Endpoint	Data
Acute Toxicity	No data available. The chemical, physical, and toxicological properties have not been thoroughly investigated.[4]
Skin Corrosion/Irritation	No data available.[4]
Serious Eye Damage/Irritation	No data available.[4]
Respiratory or Skin Sensitization	No data available.[4]
Germ Cell Mutagenicity	No data available.[4]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.[4]
Reproductive Toxicity	No data available.[4]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[4]
Specific Target Organ Toxicity (Repeated Exposure)	No data available.[4]
Aspiration Hazard	No data available.[4]

## Experimental Protocols

As no specific experimental safety studies for **5-(Trifluoromethyl)furan-2-carbaldehyde** were found, this section outlines general methodologies for key toxicological assays that would be relevant for a comprehensive safety assessment of this compound.

### 1. Acute Oral Toxicity (OECD TG 423: Acute Toxic Class Method)

- Principle: A stepwise procedure with a limited number of animals of a single sex per step. The outcome of each step determines the next step, allowing for classification of the substance's toxicity.
- Methodology:

- Fasted animals (typically rats) are administered the test substance by oral gavage.
- Animals are observed for mortality, clinical signs, and body weight changes for at least 14 days.
- A necropsy is performed on all animals at the end of the observation period.
- The procedure is repeated in additional steps with higher or lower doses depending on the observed mortality, until a definitive classification can be made.

## 2. In Vitro Skin Irritation (OECD TG 439: Reconstructed Human Epidermis Test Method)

- Principle: This test evaluates the potential of a substance to cause skin irritation by assessing its effect on a reconstructed human epidermis model.
- Methodology:
  - The test substance is applied topically to the surface of the reconstructed human epidermis tissue.
  - After a defined exposure period, the substance is removed by washing.
  - The viability of the tissue is determined, typically using an MTT assay, which measures mitochondrial activity.
  - A substance is classified as an irritant if the tissue viability is below a certain threshold compared to a negative control.

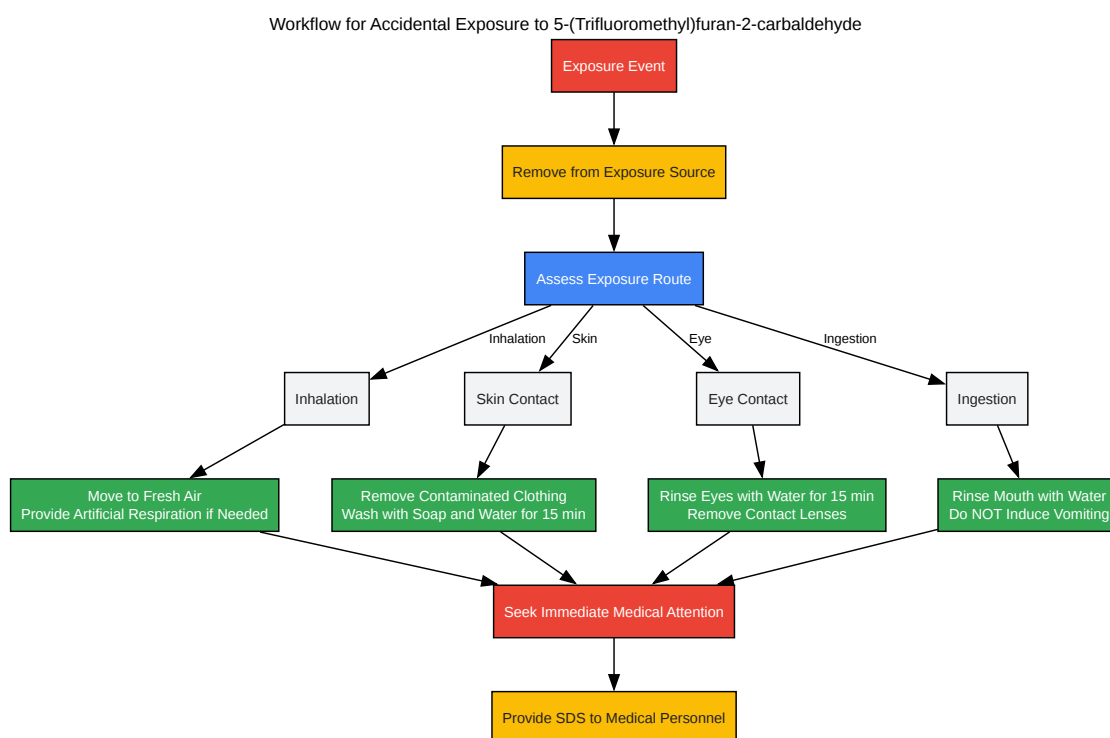
## 3. Ames Test for Bacterial Mutagenicity (OECD TG 471)

- Principle: This test uses strains of *Salmonella typhimurium* and *Escherichia coli* with mutations in genes involved in histidine or tryptophan synthesis, respectively. It assesses the ability of a substance to induce reverse mutations.
- Methodology:
  - The test substance, with and without an external metabolic activation system (S9 mix), is incubated with the bacterial strains.

- The mixture is plated on a minimal agar medium.
- After incubation, the number of revertant colonies (colonies that have undergone a reverse mutation and can now synthesize the required amino acid) is counted.
- A substance is considered mutagenic if it causes a dose-dependent and reproducible increase in the number of revertant colonies.

## Visualizations





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Caption: Emergency response workflow following accidental exposure.

This guide is intended for informational purposes only and should not be a substitute for a thorough review of the safety data sheet and adherence to all institutional safety protocols. Given the lack of comprehensive toxicological data, all work with **5-(Trifluoromethyl)furan-2-carbaldehyde** should be conducted with the utmost care and appropriate engineering controls and personal protective equipment.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)